

# Preparing Stock Solutions of NSC2805 in DMSO: An Application Note

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **NSC2805**, a selective inhibitor of the E3 ubiquitin ligase WWP2, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the stability, and reproducibility of experimental results.

## Introduction

**NSC2805** is a small molecule inhibitor of the WWP2 E3 ubiquitin ligase. WWP2 plays a significant role in various cellular processes by targeting specific substrate proteins for ubiquitination and subsequent degradation. Dysregulation of WWP2 has been implicated in the progression of several diseases, including cancer. **NSC2805** offers a valuable tool for studying the roles of WWP2 in these pathological processes. Accurate and consistent preparation of **NSC2805** stock solutions is the first critical step in performing reliable in vitro and in vivo studies.

## **Quantitative Data Summary**

For ease of reference and calculation, the key quantitative properties of **NSC2805** and DMSO are summarized in the table below.



Property	Value	Source
NSC2805		
Molecular Weight	246.26 g/mol	[1][2][3]
CAS Number	4371-34-0	[1][2][4]
Solubility in DMSO	10 mg/mL (40.61 mM)	[2][3]
Appearance	Solid powder	[1]
DMSO		
Molecular Weight	78.13 g/mol	[5]
Density	~1.1 g/mL	[5]
Purity	Anhydrous, ≥99.9%	

## Experimental Protocol: Preparation of a 10 mM NSC2805 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NSC2805** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various cellular and biochemical assays.

#### Materials:

- NSC2805 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- · Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer

## Methodological & Application





 Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

#### Procedure:

- Pre-weighing Preparation:
  - Before opening, allow the vial of NSC2805 powder to equilibrate to room temperature to prevent condensation of moisture.
  - Ensure the analytical balance is calibrated and level.
- Weighing NSC2805:
  - Carefully weigh out 2.46 mg of NSC2805 powder and transfer it to a sterile amber microcentrifuge tube. The use of an amber tube is recommended to protect the compound from light.
- Solvent Addition:
  - Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the tube containing the NSC2805 powder.
- Dissolution:
  - Cap the tube securely.
  - Vortex the solution for 1-2 minutes, or until the NSC2805 powder is completely dissolved.
     Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile, amber microcentrifuge tubes.

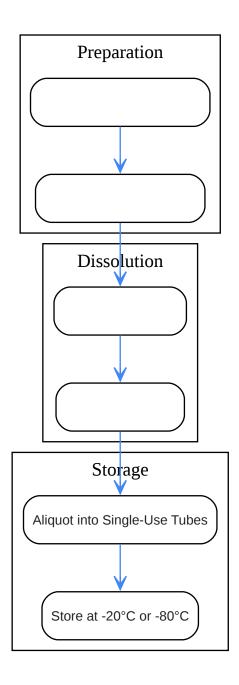


- Label each aliquot clearly with the compound name (NSC2805), concentration (10 mM), solvent (DMSO), and the date of preparation.
- For short-term storage (up to 1 month), store the aliquots at -20°C.
- For long-term storage (up to 6 months), store the aliquots at -80°C.[2][3][6]

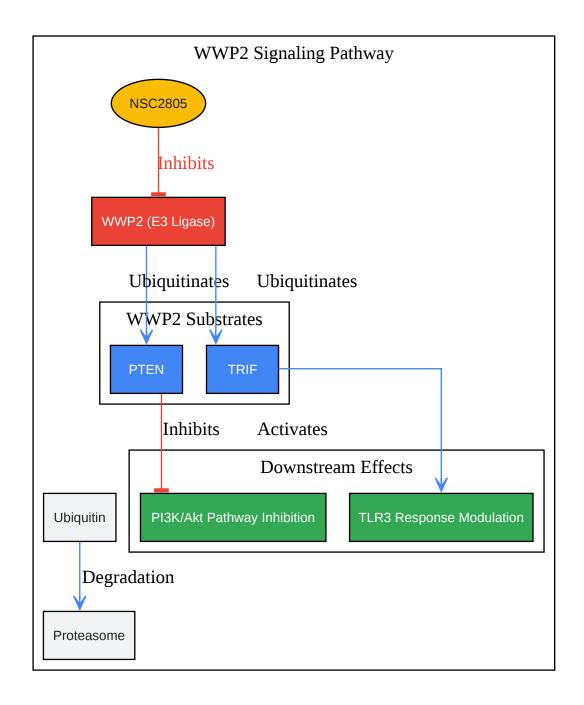
## **Experimental Workflow**

The following diagram illustrates the key steps in the preparation of the **NSC2805** stock solution.









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